

Application Note: High-Efficiency Esterification using (2E)-3-(3-Nitrophenyl)acryloyl Chloride

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Compound of Interest

Compound Name: (2E)-3-(3-Nitrophenyl)acryloyl chloride

CAS No.: 141236-48-8

Cat. No.: B3034156

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Abstract

This guide provides a definitive protocol for the synthesis of ester derivatives using **(2E)-3-(3-Nitrophenyl)acryloyl chloride** (also known as m-nitrocinnamoyl chloride). Targeted towards drug discovery professionals, this note emphasizes the kinetic advantages provided by the electron-withdrawing nitro group and outlines a self-validating workflow for coupling this acyl chloride with diverse alcohols (primary, secondary, and phenols). We address critical handling requirements to prevent hydrolysis and isomerization of the alkene moiety.

Introduction & Pharmacological Relevance

Cinnamic acid derivatives are privileged scaffolds in medicinal chemistry, exhibiting potent antimicrobial, anticancer, and anti-inflammatory properties.^{[1][2][3]} The introduction of a nitro group at the meta position (C3) of the phenyl ring significantly alters the electronic landscape of the molecule.

- Electronic Activation: The nitro group (

) is strongly electron-withdrawing. This decreases electron density at the carbonyl carbon, making the acid chloride significantly more electrophilic than unsubstituted cinnamoyl chloride.

- **Synthetic Utility:** The resulting esters serve as precursors for amino-cinnamate derivatives (via reduction of

), which are key intermediates in the synthesis of heterocycles and specific enzyme inhibitors (e.g., tyrosinase inhibitors).

Chemical Profile & Reactivity

Property	Data
Compound Name	(2E)-3-(3-Nitrophenyl)acryloyl chloride
Synonym	m-Nitrocinnamoyl chloride
Molecular Formula	
Molecular Weight	211.60 g/mol
Physical State	Yellow crystalline solid or powder
Reactivity	High electrophilicity; Moisture sensitive (hydrolyzes to acid + HCl)
Storage	Inert atmosphere (/Ar), , Desiccated

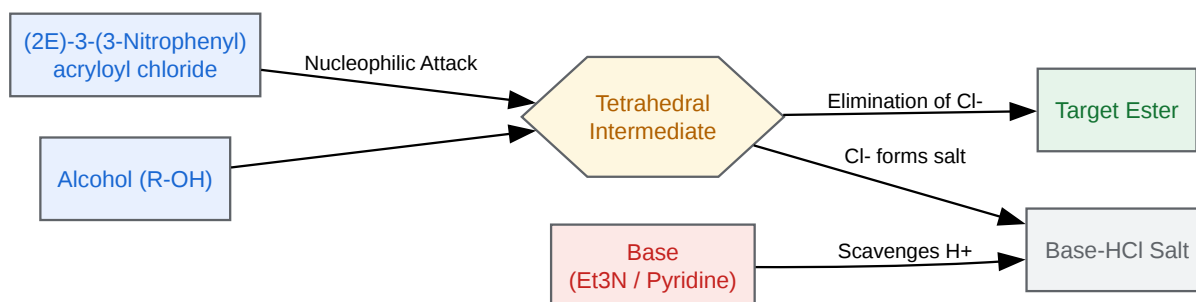
Expert Insight: The (2E) geometry implies the trans configuration. While thermodynamically stable, exposure to UV light or excessive heat during reaction can induce partial photo-isomerization to the (2Z) isomer. All reactions should be performed in low-light conditions where possible.

Mechanistic Pathway

The reaction proceeds via a Nucleophilic Acyl Substitution mechanism. The base (Triethylamine or Pyridine) serves a dual role: it acts as a proton scavenger to neutralize the

generated HCl and, in the case of Pyridine/DMAP, can form a reactive acyl-pyridinium intermediate that accelerates the attack by the alcohol.

Figure 1: Reaction Mechanism & Pathway



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Caption: Nucleophilic acyl substitution pathway. The base neutralizes HCl, driving the equilibrium forward.

Experimental Protocols

Protocol A: Standard Esterification (Primary/Secondary Alcohols)

Best for: Routine synthesis, non-sterically hindered alcohols.

Reagents:

- **(2E)-3-(3-Nitrophenyl)acryloyl chloride** (1.1 equiv)
- Alcohol substrate (1.0 equiv)
- Triethylamine () (1.5 - 2.0 equiv)
- Dichloromethane (DCM) (Anhydrous, 0.2 M concentration relative to alcohol)

Step-by-Step Workflow:

- Preparation: Flame-dry a round-bottom flask and purge with Nitrogen (). Add a magnetic stir bar.^[4]
- Solvation: Dissolve the Alcohol (1.0 equiv) and Triethylamine (1.5 equiv) in anhydrous DCM. Cool the mixture to 0°C using an ice bath.
 - Why 0°C? Controls the exotherm of the initial addition and minimizes side reactions (e.g., polymerization of the double bond).
- Addition: Dissolve **(2E)-3-(3-Nitrophenyl)acryloyl chloride** (1.1 equiv) in a minimal amount of DCM. Add this solution dropwise to the reaction flask over 10-15 minutes.
 - Visual Cue: The solution may turn cloudy as triethylamine hydrochloride salt precipitates.
- Reaction: Allow the mixture to warm to room temperature (RT) naturally. Stir for 2–4 hours.
 - QC Check: Monitor by TLC (System: Hexane/EtOAc). The acid chloride spot (usually high) should disappear, and the alcohol spot should convert to a new product spot.
- Quench: Dilute with DCM and wash sequentially with:
 - 1M HCl (removes unreacted amine/pyridine).
 - Saturated (removes hydrolyzed acid byproduct).
 - Brine (saturated NaCl).
- Isolation: Dry organic layer over , filter, and concentrate in vacuo.

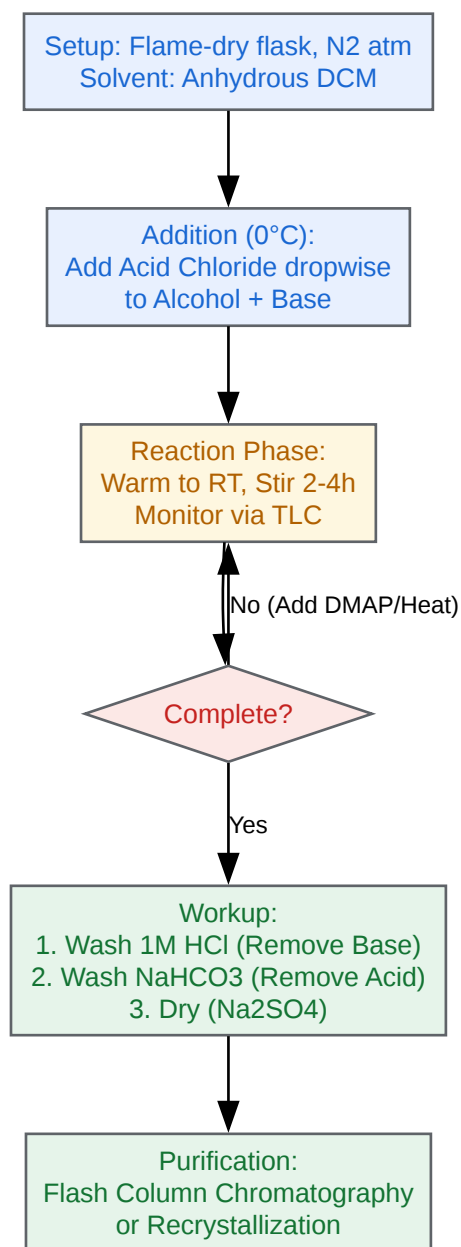
Protocol B: "Hard" Nucleophiles (Phenols & Hindered Alcohols)

Best for: Phenols, tertiary alcohols, or low-reactivity substrates.

Modifications:

- Catalyst: Add DMAP (4-Dimethylaminopyridine) (0.1 equiv). DMAP forms a highly reactive N-acylpyridinium salt, significantly boosting electrophilicity.
- Solvent: Use THF or Pyridine (as solvent and base) if solubility in DCM is poor.
- Temperature: If no reaction occurs after 4 hours at RT, heat to reflux (40°C for DCM, 66°C for THF).

Figure 2: Experimental Workflow Diagram



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Caption: Standard operational procedure for esterification workup and isolation.

Analytical Validation (QC)

To validate the integrity of the product, look for these specific NMR signatures. The preservation of the alkene geometry and the ester linkage is critical.

Signal	Approximate Shift (ppm)	Multiplicity	Interpretation
Alkene ()	6.50 – 6.70	Doublet (Hz)	Proton alpha to carbonyl. Large confirms (E)-trans geometry.
Alkene ()	7.60 – 7.80	Doublet (Hz)	Proton beta to carbonyl.
Aromatic ()	8.30 – 8.45	Singlet/Multiplet	Proton between Nitro and Alkene (deshielded).
Ester ()	3.50 – 5.00	Varies	Diagnostic of successful ester formation.

Troubleshooting Note:

- Issue: Broadening of alkene signals or Hz.
- Cause: Isomerization to cis-(Z) isomer.
- Solution: Avoid light exposure; keep reaction temperature low.

Safety & Handling

- Corrosivity: Acid chlorides react violently with moisture on skin/eyes to produce HCl. Handle only in a fume hood.
- Lachrymator: **(2E)-3-(3-Nitrophenyl)acryloyl chloride** can be a potent lachrymator. Wear goggles and gloves.

- Waste: Quench excess acid chloride with methanol before disposal to convert it to the methyl ester, which is less corrosive.

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